

Essential Safety and Logistical Information for Handling Dibutyl Tellurium

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Compound of Interest

Compound Name: Tellurium, dibutyl-

Cat. No.: B1595815

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For researchers, scientists, and drug development professionals, the safe handling of organotellurium compounds like dibutyl tellurium is paramount. This document provides immediate, essential safety protocols, operational guidance, and disposal plans to ensure laboratory safety and build confidence in chemical handling procedures.

Chemical Identification and Physical Properties

Property	Value	Reference
Chemical Name	Dibutyl tellurium	[1]
Synonyms	Di-n-butyltellurium, 1-(butyltellanyl)butane	[1][2]
CAS Number	38788-38-4	[1]
Molecular Formula	C ₈ H ₁₈ Te	[1]
Molecular Weight	241.83 g/mol	[1][2]
Appearance	Yellow liquid	[3][4]
Boiling Point	109-112 °C at 12 mmHg; 50 °C at 1 torr (for Di-tert-butyl Telluride)	[2][3]
Solubility	Insoluble in water and ethanol; soluble in ether, petroleum ether, and THF.	[2]

Hazard Identification and GHS Classification

Dibutyl tellurium is a hazardous substance. The following GHS classifications have been identified for a closely related isomer, di-tert-butyl telluride, and should be considered relevant for dibutyl tellurium.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	GHS02: Flame	Danger	H225: Highly flammable liquid and vapor.[3]
Acute Toxicity, Oral	GHS06: Skull and crossbones	Danger	H300: Fatal if swallowed.[3]
Skin Corrosion/Irritation	GHS07: Exclamation mark	Warning	H315: Causes skin irritation.[3]
Serious Eye Damage/Eye Irritation	GHS07: Exclamation mark	Warning	H319: Causes serious eye irritation.[3]

Note: General hazards for tellurium compounds also include potential for reproductive toxicity and skin sensitization.

Operational and Disposal Plans

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling dibutyl tellurium.

Protection Type	Specification
Hand Protection	Double-gloving is recommended. Use a chemical-resistant outer glove (e.g., nitrile) over an inner glove.
Eye Protection	Chemical safety goggles and a face shield are required.
Skin and Body Protection	A flame-resistant lab coat and chemical-resistant apron should be worn. Full-length pants and closed-toe shoes are mandatory.
Respiratory Protection	Work must be conducted in a certified chemical fume hood. If there is a risk of exposure exceeding limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Handling and Storage

- Engineering Controls: All work with dibutyl tellurium must be performed in a well-ventilated laboratory, inside a certified chemical fume hood.^[2]
- Safe Handling Practices:
 - Avoid all contact with skin, eyes, and clothing.
 - Do not breathe vapors or mists.
 - Handle under an inert atmosphere (e.g., nitrogen or argon).^[2]
 - Use only non-sparking tools.
 - Ground all equipment to prevent static discharge.
- Storage:
 - Store in a tightly sealed, original container in a cool, dry, and well-ventilated area.

- Store away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents.
- Keep under an inert atmosphere.[2]

Emergency Procedures

Emergency Situation	Procedure
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek immediate medical attention. [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [5] [6]
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [5] [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [5] [6]
Spill	Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand). Collect the absorbed material into a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.
Fire	Use a dry chemical, carbon dioxide, or foam extinguisher. Do not use water, as it may be ineffective. Firefighters should wear self-contained breathing apparatus and full protective gear.

Disposal Plan

- Waste Generation: All materials contaminated with dibutyl tellurium, including empty containers, disposable labware, and cleaning materials, must be considered hazardous

waste.

- **Waste Collection:** Collect all hazardous waste in clearly labeled, sealed containers.
- **Disposal:** Dispose of all waste in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific guidance on the disposal of tellurium-containing compounds.^[5]

Experimental Protocols

Detailed experimental protocols should be developed and reviewed by the principal investigator and safety officer before any work with dibutyl tellurium begins. These protocols should include a step-by-step description of the procedure, a list of all chemicals and equipment to be used, a detailed risk assessment, and specific emergency procedures for the planned experiment.

Visual Workflow for Safe Handling of Dibutyl Tellurium

Caption: Workflow for the safe handling of dibutyl tellurium.

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